synthesis protocol for N-[(3-chlorophenyl)methoxy]cyclohexanimine

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Compound of Interest

Compound Name:	*N-[(3-chlorophenyl)methoxy]cyclohexanimine*
CAS No.:	*951625-74-4*
Cat. No.:	*B3173971*

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Synthesis Protocol: N-[(3-chlorophenyl)methoxy]cyclohexanimine

Executive Summary

This application note details the synthesis of **N-[(3-chlorophenyl)methoxy]cyclohexanimine** (also known as Cyclohexanone O-(3-chlorobenzyl)oxime). This compound belongs to the class of oxime ethers, frequently utilized as pharmacophores in anticonvulsants, antidepressants, and agrochemical fungicides.

The protocol prioritizes Phase Transfer Catalysis (PTC) over classical Williamson ether synthesis (NaH/DMF). The PTC method offers superior safety profiles, easier workup, and high regioselectivity for O-alkylation over N-alkylation (nitrone formation).

Key Chemical Data

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Property	Specification
IUPAC Name	N-[(3-chlorophenyl)methoxy]cyclohexanimine
Common Name	Cyclohexanone O-(3-chlorobenzyl)oxime
Molecular Formula	$C_{13}H_{16}ClNO$
Molecular Weight	237.73 g/mol
Target Purity	>98% (HPLC/GC)
Physical State	Viscous oil or low-melting solid (approx. 30-35°C)

Retrosynthetic Analysis & Mechanism

The synthesis is designed as a convergent assembly of two commercially available building blocks: Cyclohexanone oxime and 3-Chlorobenzyl chloride.

Reaction Scheme

The transformation involves the nucleophilic attack of the oximate anion (generated in situ) on the benzylic halide via an SN2 mechanism.

Mechanism:

- Deprotonation: The base (NaOH) deprotonates the oxime hydroxyl group (pKa ~11), generating the ambident oximate anion.
- Phase Transfer: The quaternary ammonium salt (TBAB) transports the oximate anion from the aqueous phase/interface into the organic phase (Toluene).
- Substitution: The "naked" oximate anion attacks the electrophilic benzylic carbon of 3-chlorobenzyl chloride.
- Regioselectivity:O-alkylation is kinetically favored over N-alkylation due to the "hard" nature of the alkoxide nucleophile and the benzylic electrophile.

Figure 1: Mechanistic pathway for the Phase Transfer Catalyzed O-alkylation.

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Experimental Protocol

Materials & Reagents

Reagent	Equiv.[1][2][3][4][5]	Role	Hazards
Cyclohexanone Oxime	1.0	Nucleophile	Irritant
3-Chlorobenzyl Chloride	1.1	Electrophile	Lachrymator, Corrosive
Toluene	Solvent	Medium	Flammable
NaOH (50% aq.)	5.0	Base	Corrosive
TBAB	0.05	Catalyst	Irritant, Hygroscopic

Safety Note: 3-Chlorobenzyl chloride is a potent lachrymator. All operations must be performed in a functioning fume hood.

Step-by-Step Methodology

Step 1: Reaction Setup[5][6]

- Equip a 250 mL 3-neck round-bottom flask with a magnetic stir bar, a reflux condenser, and a pressure-equalizing addition funnel.
- Charge the flask with Cyclohexanone Oxime (11.3 g, 100 mmol) and Toluene (100 mL).
- Add Tetrabutylammonium bromide (TBAB) (1.6 g, 5 mmol).
- Add 50% NaOH solution (40 g, ~20 mL) in one portion. The mixture will form a biphasic system.
- Stir vigorously (800+ RPM) to ensure efficient mixing of phases.

Step 2: Addition of Electrophile

- Dissolve 3-Chlorobenzyl chloride (17.7 g, 110 mmol) in a minimal amount of Toluene (10 mL) and transfer to the addition funnel.

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- Heat the reaction mixture to 60°C.
- Add the benzyl chloride solution dropwise over 30 minutes. Note: Exotherm is mild, but control addition to prevent temperature spikes.

Step 3: Reaction Monitoring

- Maintain stirring at 60-70°C for 4–6 hours.
- TLC Monitoring: Use Hexane:Ethyl Acetate (9:1).
  - R_f (Oxime): ~0.2
  - R_f (Product): ~0.7 (Distinct UV active spot).
  - Stain: Iodine or $KMnO_4$ (Oxime stains brown/yellow).

Step 4: Workup[1]

- Cool the mixture to room temperature.
- Pour the reaction mixture into a separatory funnel containing Water (100 mL).
- Separate the phases. Extract the aqueous layer with Toluene (2 x 50 mL).
- Combine organic layers and wash sequentially with:
  - Water (100 mL)
  - 1M HCl (50 mL) – Critical Step: Removes unreacted oxime and trace basic impurities.
  - Brine (Sat. NaCl, 100 mL)
- Dry over anhydrous Na_2SO_4 and filter.

Step 5: Purification[7]

- Concentrate the filtrate under reduced pressure (Rotary Evaporator) to yield a crude yellow oil.

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- Distillation (Recommended for Scale >10g): High vacuum distillation (0.5 mmHg). Expect boiling point range ~160-170°C.
- Column Chromatography (Alternative for High Purity): Silica gel (60-200 mesh).
  - Eluent: Gradient 100% Hexane

    5% EtOAc/Hexane.
  - Yield Expectation: 85-92%.

Workflow Visualization

Figure 2: Operational workflow for the synthesis process.

Characterization & Quality Control

To validate the synthesis, the following spectral data must be confirmed.

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Technique	Expected Signal Characteristics	Interpretation
^{1}H NMR ($CDCl_3$)	7.2-7.4 (m, 4H)	Aromatic protons (3-chlorophenyl ring).
5.05 (s, 2H)	Benzylic -O-CH_2-Ar (Key diagnostic peak).	
2.4-2.5 (m, 4H)	-Methylene protons of cyclohexane ring (adjacent to C=N).	
1.6-1.8 (m, 6H)	Remaining methylene protons of cyclohexane ring.	
^{13}C NMR	160.5	C=N (Imine carbon).
74.8	Benzylic Carbon (-O-CH_2-).	
134.2, 129.6, etc.	Aromatic carbons.[3][5][8]	
FT-IR	1640 cm^{-1}	C=N stretch (Weak/Medium).
1050 cm^{-1}	N-O-C stretch (Ether linkage).	
No broad peak at 3200-3400	Absence of -OH (Confirms full conversion of oxime).	

Troubleshooting Guide

- Issue: Low Yield / Incomplete Reaction
  - Cause: Inactive catalyst or insufficient stirring.
  - Solution: Ensure TBAB is dry (or use fresh). Increase stirring speed to maximize interfacial area.
- Issue: Nitrone Formation (Side Product)

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- Cause: High temperature or wrong solvent polarity favoring N-alkylation.
- Solution: Keep reaction temperature strictly below 70°C. Ensure Toluene (non-polar) is the primary solvent.

- Issue: Emulsion during Workup
  - Cause: Surfactant effect of TBAB.
  - Solution: Add solid NaCl to the aqueous layer or filter through a Celite pad to break the emulsion.

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